

Safeguarding Researchers: Personal Protective Equipment and Handling Protocols for ONO-8711

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Compound of Interest

Compound Name: ONO-8711

Cat. No.: B1677322

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For Immediate Implementation: This document provides essential guidance on the safe handling of **ONO-8711**, a selective EP1 receptor antagonist. All personnel, including researchers, scientists, and drug development professionals, must adhere to these protocols to ensure personal safety and prevent contamination.

ONO-8711 is a potent compound requiring careful handling to avoid potential health risks. The following procedures for personal protective equipment (PPE), operational handling, and disposal are mandatory.

Recommended Personal Protective Equipment (PPE)

To minimize exposure, the following PPE is required when handling **ONO-8711** in a laboratory setting.

PPE Category	Item	Specification
Eye Protection	Safety Glasses with Side Shields	ANSI Z87.1 certified
Chemical Goggles	To be worn when there is a risk of splashing	
Hand Protection	Nitrile Gloves	Disposable, powder-free
Body Protection	Laboratory Coat	Standard
Respiratory Protection	NIOSH-approved Respirator	Required when handling the compound as a powder or if aerosolization is possible. To be used within a fume hood.

Operational Plan: Step-by-Step Handling Procedures

Adherence to this workflow is critical for minimizing risk during the handling of **ONO-8711**.

1. Preparation:

- Ensure the work area, typically a chemical fume hood, is clean and uncluttered.
- Verify that all necessary PPE is available and in good condition.
- Confirm the location and accessibility of an emergency eyewash station and safety shower.

2. Donning PPE:

- Put on a laboratory coat, ensuring it is fully buttoned.
- Don safety glasses with side shields. If a splash risk exists, wear chemical goggles.
- If handling the powder form or if aerosolization is likely, a NIOSH-approved respirator is required.

- Wash hands thoroughly and then put on nitrile gloves.

3. Handling **ONO-8711**:

- All manipulations of **ONO-8711**, particularly in its solid form, must be conducted within a certified chemical fume hood to prevent inhalation of dust.
- Avoid direct contact with the skin, eyes, and clothing.
- In case of accidental contact, immediately flush the affected area with copious amounts of water for at least 15 minutes.

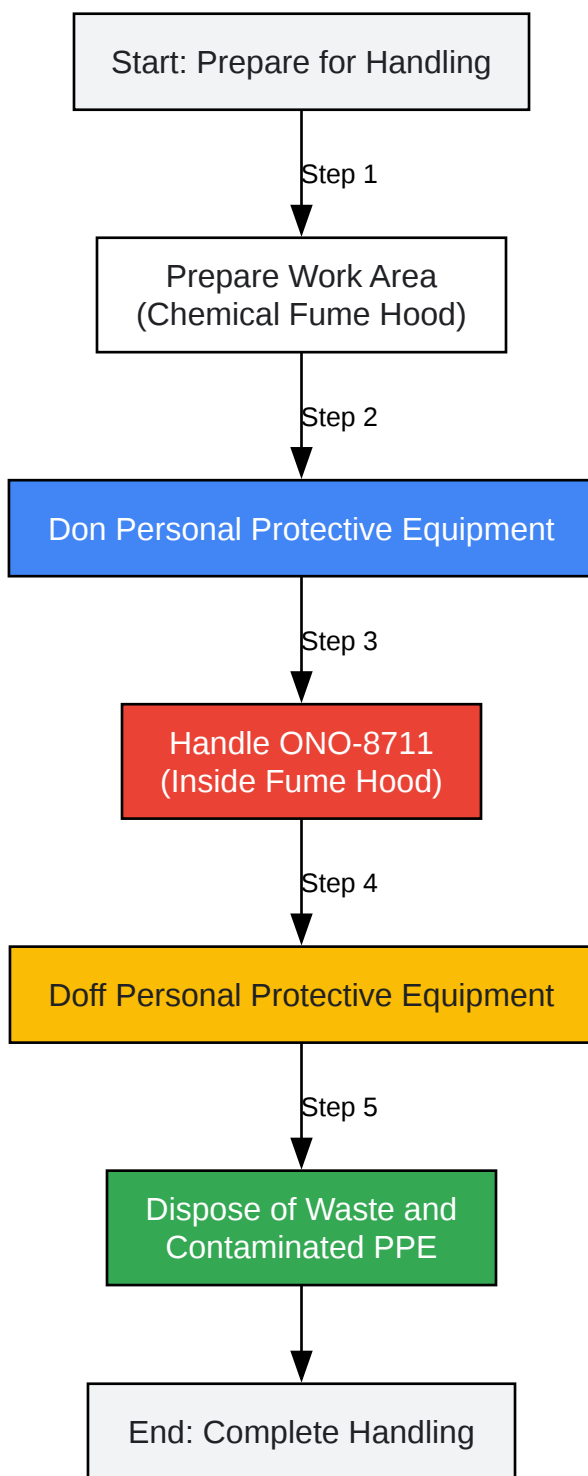
4. Doffing PPE:

- Remove gloves first, peeling them off from the cuff to the fingertips to avoid skin contact with the exterior of the glove.
- Remove the laboratory coat, folding the contaminated side inward.
- Remove eye and respiratory protection.
- Wash hands thoroughly with soap and water.

Disposal Plan

Proper disposal of **ONO-8711** and contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- **ONO-8711** Waste: Dispose of all waste containing **ONO-8711** in a designated, sealed, and clearly labeled hazardous waste container.
- Contaminated PPE: All disposable PPE, such as gloves, that has come into contact with **ONO-8711** must be disposed of in the designated hazardous waste container.
- Follow all local, state, and federal regulations for hazardous waste disposal.



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Caption: Workflow for the safe handling of **ONO-8711**.

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